

# A Comparative Guide to the Electrochemical Impedance Spectroscopy of $\text{LaNiO}_3$ Cathodes

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## Compound of Interest

Compound Name: *Lanthanum nickel oxide*

Cat. No.: B13748301

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This guide provides a comprehensive comparison of the electrochemical performance of Lanthanum Nickelate ( $\text{LaNiO}_3$ ) cathodes with other common perovskite cathode materials for Solid Oxide Fuel Cells (SOFCs), including Lanthanum Strontium Cobalt Ferrite (LSCF), Lanthanum Strontium Cobaltite (LSC), and Samarium Strontium Cobaltite (SSC). The comparison is based on experimental data from Electrochemical Impedance Spectroscopy (EIS), a powerful technique for characterizing the resistive and capacitive properties of electrochemical systems.

## Performance Comparison of Perovskite Cathodes

The performance of SOFC cathodes is often evaluated by their polarization resistance ( $R_p$ ), which represents the opposition to the flow of ions and electrons at the electrode-electrolyte interface and within the electrode. A lower polarization resistance is indicative of a more efficient cathode. The total resistance of a cathode in an SOFC is a combination of this polarization resistance and the ohmic resistance ( $R_s$ ), which arises from the bulk resistance of the electrolyte and electrodes. The charge transfer resistance ( $R_{ct}$ ) is a key component of the polarization resistance and relates specifically to the kinetics of the oxygen reduction reaction (ORR).

The following tables summarize key performance metrics for  $\text{LaNiO}_3$  and its alternatives, compiled from various research articles. It is important to note that direct comparison can be

challenging due to variations in experimental conditions across different studies. However, the data provides valuable insights into the relative performance of these materials.

Cathode Material	Electrolyte	Temperature (°C)	Polarization Resistance (Rp) (Ω·cm²)	Ohmic Resistance (Rs) (Ω·cm²)	Source
LaNiO <sub>3</sub> -based					
LaNi <sub>0.4</sub> Co <sub>0.6</sub> O <sub>3</sub>	GDC	700	~0.45	Not specified	[1]
LSCF					
La <sub>0.6</sub> Sr <sub>0.4</sub> Co <sub>0.2</sub> Fe <sub>0.8</sub> O <sub>3</sub>	GDC/YSZ	700	~0.084	Not specified	[2]
La <sub>0.6</sub> Sr <sub>0.4</sub> Co <sub>0.2</sub> Fe <sub>0.8</sub> O <sub>3</sub>	YSZ	750	0.26	Not specified	[3]
La <sub>0.6</sub> Sr <sub>0.4</sub> Co <sub>0.2</sub> Fe <sub>0.8</sub> O <sub>3</sub>	YSZ	800	0.10	Not specified	[3]
SSC					
Sm <sub>0.5</sub> Sr <sub>0.5</sub> CoO <sub>3</sub>	CGO	650	~0.1	Not specified	[1]
BSCF (for reference)					
Ba <sub>0.5</sub> Sr <sub>0.5</sub> Co <sub>0.8</sub> Fe <sub>0.2</sub> O <sub>3</sub>	CGO	650	<0.1	Not specified	[1]

Note: The values presented are indicative and can vary significantly based on factors such as cathode microstructure, thickness, and the specific fabrication process.

## Experimental Protocols

To ensure reproducibility and enable accurate comparisons, detailed experimental protocols are crucial. Below is a typical methodology for preparing a  $\text{LaNiO}_3$  cathode and conducting EIS measurements on a symmetrical cell.

## LaNiO<sub>3</sub> Powder Synthesis (Modified Pechini Method)

- Precursor Solution: Stoichiometric amounts of  $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$  and  $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  are dissolved in deionized water.
- Chelating Agent: Citric acid is added to the solution in a 1.5:1 molar ratio to the total metal cations.
- Polymerization Agent: Ethylene glycol is added in a 4:1 molar ratio to the citric acid.
- Gel Formation: The solution is heated at 80-90°C with continuous stirring until a viscous gel is formed.
- Decomposition: The gel is then heated to 250°C to decompose the organic precursors, resulting in a black powder.
- Calcination: The powder is calcined at 800-1000°C in air for 2-4 hours to obtain the crystalline  $\text{LaNiO}_3$  perovskite phase.

## Symmetrical Cell Fabrication

- Electrolyte Substrate: A dense electrolyte pellet, typically Yttria-Stabilized Zirconia (YSZ) or Gadolinium-Doped Ceria (GDC), is used as the substrate.
- Cathode Paste Preparation: The synthesized  $\text{LaNiO}_3$  powder is mixed with an organic binder (e.g., ethyl cellulose) and a solvent (e.g., terpineol) to form a paste with suitable viscosity for screen printing.
- Screen Printing: The  $\text{LaNiO}_3$  paste is screen-printed onto both sides of the electrolyte pellet to form the working and counter/reference electrodes. The active electrode area is typically around 0.5-1.0  $\text{cm}^2$ .
- Sintering: The cell is sintered at a high temperature (e.g., 1000-1100°C) for 2 hours to ensure good adhesion between the cathode and the electrolyte and to create a porous

electrode microstructure.[4]

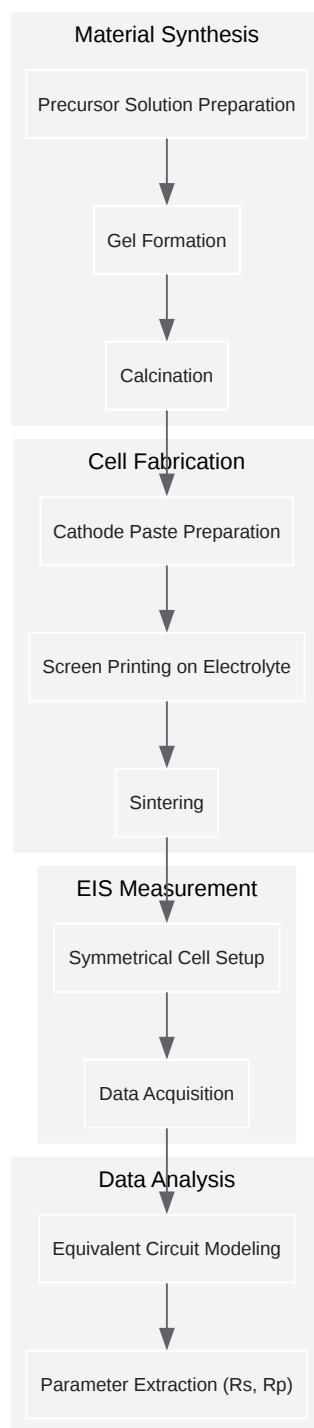
- Current Collector: A platinum or gold mesh is attached to both electrodes using a conductive paste (e.g., platinum or gold paste) to serve as current collectors.

## Electrochemical Impedance Spectroscopy (EIS) Measurement

- Test Setup: The symmetrical cell is placed in a tube furnace with a controlled atmosphere (typically air) and temperature. Platinum or gold wires are connected to the current collectors.
- Instrumentation: A potentiostat/galvanostat with a frequency response analyzer (FRA) is used for the EIS measurements.
- Measurement Parameters:
  - Temperature Range: 600-800°C
  - Frequency Range: 1 MHz to 0.1 Hz
  - AC Amplitude: 10-50 mV
  - DC Bias: 0 V (Open Circuit Voltage)
- Data Acquisition: The impedance spectra (Nyquist and Bode plots) are recorded at each temperature after allowing the cell to stabilize.

## Data Analysis and Visualization Experimental Workflow

The overall process for evaluating  $\text{LaNiO}_3$  cathodes using EIS can be visualized as a sequential workflow, from material synthesis to data interpretation.

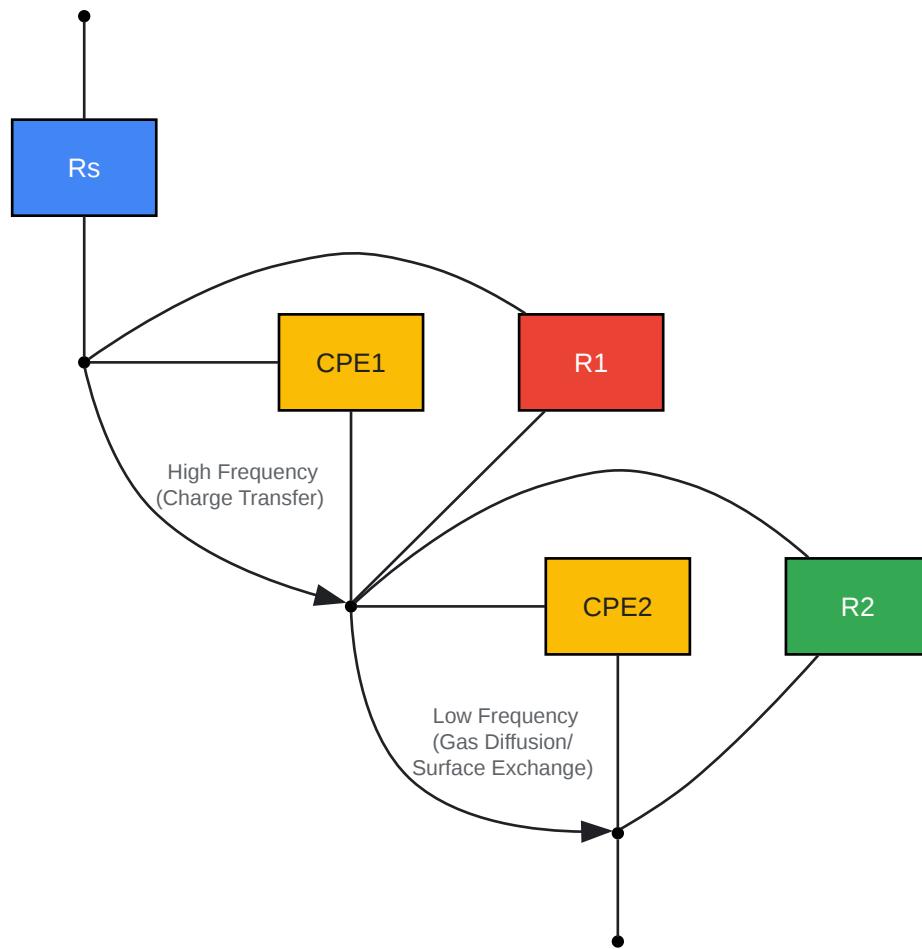
Experimental Workflow for EIS of LaNiO<sub>3</sub> Cathodes[Click to download full resolution via product page](#)Experimental Workflow for EIS of LaNiO<sub>3</sub> Cathodes

## Equivalent Circuit Modeling

The impedance data obtained from EIS is typically analyzed by fitting it to an equivalent circuit model (ECM). For porous mixed ionic-electronic conducting (MIEC) cathodes like  $\text{LaNiO}_3$ , a common ECM consists of an ohmic resistor ( $R_s$ ) in series with two parallel resistor-constant phase element (R-CPE) components. The CPE is used instead of a pure capacitor to account for the non-ideal capacitive behavior of the electrode.

This model can be represented as  $R_s-(R1/\text{CPE1})-(R2/\text{CPE2})$ , where:

- $R_s$ : Represents the ohmic resistance of the electrolyte and cell components.
- $R1/\text{CPE1}$ : Corresponds to the high-frequency arc in the Nyquist plot, often associated with charge transfer processes at the electrode-electrolyte interface.
- $R2/\text{CPE2}$ : Corresponds to the low-frequency arc, which can be attributed to processes like gas diffusion and surface exchange reactions.

Equivalent Circuit Model for LaNiO<sub>3</sub> Cathode[Click to download full resolution via product page](#)

#### Equivalent Circuit Model for a LaNiO<sub>3</sub> Cathode

By fitting the experimental EIS data to this model, quantitative values for the ohmic resistance (Rs) and the resistances associated with different electrochemical processes (R1 and R2, which sum up to the total polarization resistance, Rp) can be extracted. This allows for a detailed comparison of the performance of LaNiO<sub>3</sub> with other cathode materials and provides insights into the rate-limiting steps of the oxygen reduction reaction.

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